

A Comprehensive Technical Guide to Triisobutylphosphine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Triisobutylphosphine*

Cat. No.: *B1585466*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triisobutylphosphine (TIBP) is a versatile organophosphorus compound with significant applications in organic synthesis and materials science. As a member of the trialkylphosphine family, it is recognized for its strong nucleophilicity and steric bulk, which make it an effective ligand in transition metal-catalyzed reactions and a useful reagent in various organic transformations. This technical guide provides an in-depth overview of the CAS number, physical properties, synthesis, handling procedures, and key applications of **triisobutylphosphine**, tailored for professionals in research and drug development.

CAS Number and Physical Properties

Triisobutylphosphine is identified by the CAS Number 4125-25-1.^{[1][2]} Its physical and chemical properties are summarized in the table below, providing essential data for its use in a laboratory or industrial setting.

Property	Value	Reference(s)
Chemical Formula	C ₁₂ H ₂₇ P	[2]
Molecular Weight	202.32 g/mol	[1]
Appearance	Colorless to faint yellow liquid	[3]
Density	0.811 g/mL at 25 °C	[1]
Boiling Point	126 °C at 50 mmHg	[1]
Refractive Index (n _{20/D})	1.451	[1]
Solubility	Soluble in non-polar organic solvents (e.g., hexane, toluene, ether). Insoluble in water.	[3]
Purity (typical)	≥90% (GC)	[1]

Synthesis of Triisobutylphosphine

The most common and effective method for the synthesis of **triisobutylphosphine** is through the reaction of a Grignard reagent, isobutylmagnesium bromide, with phosphorus trichloride.[4] [5] This method allows for the formation of the phosphorus-carbon bonds necessary to produce the desired trialkylphosphine.

Experimental Protocol: Synthesis via Grignard Reaction

Materials:

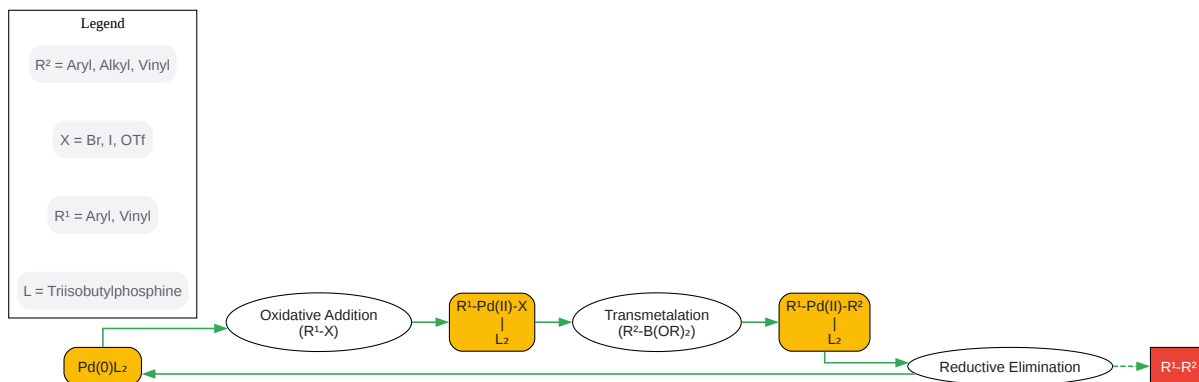
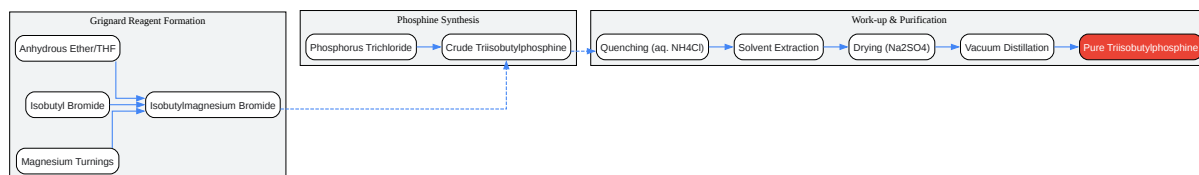
- Magnesium turnings
- Isobutyl bromide
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Phosphorus trichloride (PCl₃)
- Anhydrous solvent for dilution (e.g., diethyl ether or THF)

- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Nitrogen or Argon gas for inert atmosphere

Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings. The entire apparatus should be under an inert atmosphere (nitrogen or argon).
 - Add a small amount of a solution of isobutyl bromide in anhydrous diethyl ether or THF to the magnesium turnings.
 - Initiate the reaction by gentle heating if necessary. Once the reaction starts, add the remaining isobutyl bromide solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, continue to stir the mixture at room temperature until the magnesium is consumed. The resulting greyish solution is the isobutylmagnesium bromide Grignard reagent.
- Reaction with Phosphorus Trichloride:
 - Cool the Grignard reagent solution in an ice-salt or dry ice-acetone bath.
 - In a separate flask, prepare a solution of phosphorus trichloride in anhydrous diethyl ether or THF.
 - Add the phosphorus trichloride solution dropwise to the cooled and vigorously stirred Grignard reagent. The temperature should be carefully controlled during this exothermic addition.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or overnight to ensure the reaction goes to completion.[4]

- Work-up and Isolation:
 - Cool the reaction mixture in an ice bath and slowly quench it by the dropwise addition of a saturated aqueous solution of ammonium chloride.[\[4\]](#)
 - Separate the organic layer. Extract the aqueous layer with diethyl ether or another suitable organic solvent.
 - Combine the organic extracts and dry them over anhydrous sodium sulfate.
 - Filter the solution to remove the drying agent.
- Purification:
 - The crude **triisobutylphosphine** is purified by vacuum distillation.[\[6\]](#)[\[7\]](#) Due to its pyrophoric nature, this step must be performed with extreme caution under an inert atmosphere.
 - Collect the fraction corresponding to the boiling point of **triisobutylphosphine** (126 °C at 50 mmHg).[\[1\]](#)



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References

- 1. 三异丁基膦烷 $\geq 90\%$ (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4125-25-1 CAS MSDS (TRIISOBUTYLPHOSPHINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. catalysis - trialkyl phosphine ligands in aqueous micellar Suzuki-Miyaura coupling - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 4. researchgate.net [researchgate.net]
- 5. US7250535B2 - Process for producing tertiary phosphine - Google Patents [patents.google.com]
- 6. PURIFICATION OF IRRADIATED TRIBUTYL PHOSPHATE BY DISTILLATION IN KEROSENE- TYPE DILUENT (Journal Article) | OSTI.GOV [osti.gov]
- 7. TRIBUTYL PHOSPHATE PURIFICATION BY DISTILLATION OVER ALKALIES (Technical Report) | OSTI.GOV [osti.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Triisobutylphosphine: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585466#cas-number-and-physical-properties-of-triisobutylphosphine>]

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